

Technical Guide: Safety Data & Toxicity Profile of 2-Benzylpyrimidine (CAS 6903-40-8)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Benzylpyrimidine

CAS No.: 106564-15-2

Cat. No.: B14149410

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Executive Summary: The "Privileged Scaffold"

2-Benzylpyrimidine (CAS 6903-40-8) serves as a critical intermediate in medicinal chemistry, functioning as a "privileged scaffold"—a molecular framework capable of providing ligands for diverse biological targets. Its structural hybridity, combining a lipophilic benzyl group with a polar, hydrogen-bond-accepting pyrimidine ring, makes it an ideal linker in kinase inhibitors, HDAC inhibitors, and receptor antagonists.

However, its safety profile is often extrapolated rather than empirically defined in public databases. This guide synthesizes available data with rigorous structure-activity relationship (SAR) read-across from its closest structural analog, 2-Benzylpyridine (CAS 101-82-6), to provide a conservative and actionable safety protocol.

Chemical Identification & Physicochemical Properties^{[1][2][3][4]}

Understanding the physical state is the first line of defense. While often listed as a solid in databases, **2-Benzylpyrimidine** has a low melting point, meaning it may present as a

supercooled liquid or a semi-solid melt in laboratory conditions.

Property	Data	Relevance to Safety
CAS Number	6903-40-8	Unique Identifier
IUPAC Name	2-(Phenylmethyl)pyrimidine	Official nomenclature
Molecular Formula	C ₁₁ H ₁₀ N ₂	Nitrogen-rich heterocycle
Molecular Weight	170.21 g/mol	Small molecule drug range
Physical State	Low-melting solid / Liquid	Risk: Splash hazard if melted; dust hazard if crystalline.
Melting Point	~10–12 °C (Estimated via Analog)	Likely liquid at room temperature.
Solubility	Soluble in DCM, MeOH, DMSO	Permeates skin easily with solvents.
pKa	~2.0 (Pyrimidine N)	Weakly basic; forms salts with strong acids.

Hazard Identification (GHS Classification)

Note: In the absence of a specific REACH registration dossier for CAS 6903-40-8, the following classification is derived from the "Read-Across" principle using the structural analog 2-Benzylpyridine and standard amine/heterocycle profiles.

Signal Word:WARNING

Hazard Class	Category	Hazard Statement (H-Code)	Description
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed.
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation. [1] [2] [3]
Eye Damage/Irritation	Cat 2A	H319	Causes serious eye irritation. [3] [4]
STOT - Single Exposure	Cat 3	H335	May cause respiratory irritation. [2]

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapors.[\[1\]](#)
- P280: Wear protective gloves/eye protection/face protection.[\[3\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)

Toxicological Profile & Metabolic Fate

Acute Toxicity (Read-Across Analysis)

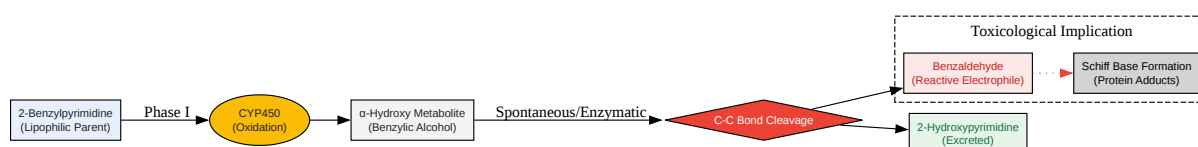
Direct LD50 data for **2-Benzylpyrimidine** is sparse. We utilize 2-Benzylpyridine (CAS 101-82-6) as a high-confidence surrogate due to the isosteric replacement of a carbon (CH) with a nitrogen (N).

- Oral LD50 (Rat): Estimated 500 – 2000 mg/kg (Classified as Harmful).
- Subcutaneous LD50 (Mouse): 1500 mg/kg (Source: RTECS for 2-Benzylpyridine).
- Dermal/Inhalation: Data not determined; treat as fully permeable and potentially toxic by inhalation due to volatility of the liquid phase.

Metabolic Activation Pathway

In drug discovery, the "benzylic" position is a metabolic soft spot. Cytochrome P450 enzymes (specifically CYP3A4 and CYP2D6) can hydroxylate this position. This has two safety implications:

- Bioactivation: Formation of reactive intermediates.
- Toxic Metabolites: Cleavage of the bridge can release the free heterocycle and benzaldehyde derivatives.



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Figure 1: Predicted metabolic pathway. The formation of benzaldehyde (a known sensitizer) suggests a mechanism for potential secondary toxicity.

Impurity Profile & Synthesis Hazards

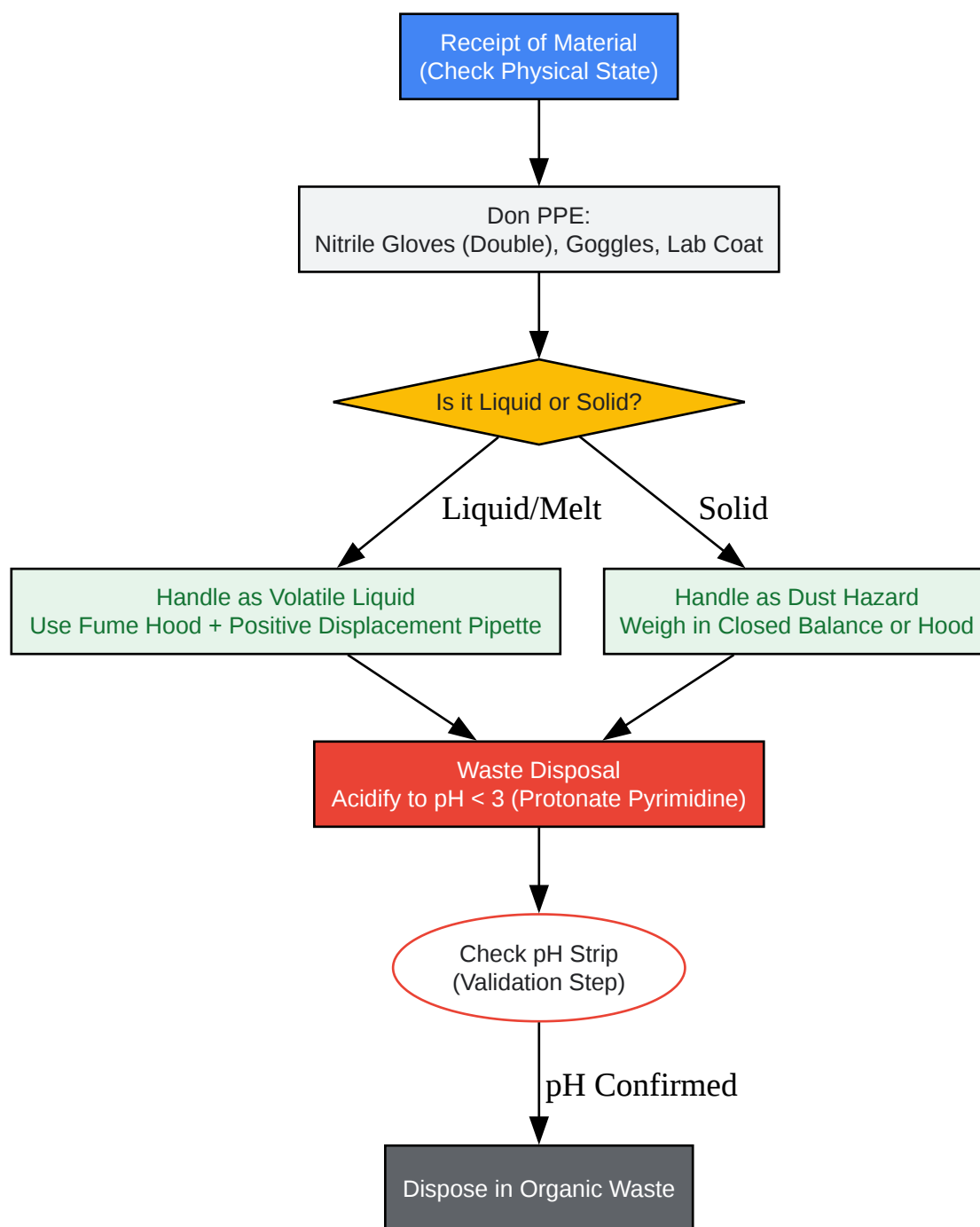
For process chemists, the toxicity of the impurities often exceeds that of the target. **2-Benzylpyrimidine** is typically synthesized via the coupling of phenylacetonitrile with a pyrimidine precursor.

Potential Impurity	Origin	Toxicity Hazard
Phenylacetonitrile (Benzyl Cyanide)	Starting Material	High Toxicity. Metabolizes to release cyanide. Oral LD50 ~270 mg/kg.
2-Chloropyrimidine	Precursor	Corrosive/Sensitizer. Potential alkylating agent.
Benzyl Chloride	Alternative Route	Carcinogen (1B). Lachrymator. [5] Causes severe burns.

Protocol: Always run a TLC or LC-MS check for Phenylacetonitrile before scaling up reactions involving this intermediate, as residual cyanide precursors pose a lethal risk.

Safe Handling Protocol: The "Self-Validating" Workflow

This protocol ensures that safety is not just a step, but a loop that validates itself.



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Figure 2: Operational workflow. The "Acidify" step converts the volatile free base into a non-volatile salt, reducing inhalation risk during disposal.

Detailed Steps:

- Receipt: Inspect the bottle. If the compound appears wet or oily, it has melted (MP ~10-12°C). Do not heat to melt further unless vented.
- Transfer: Use a positive displacement pipette if liquid to prevent dripping. If solid, use an anti-static spatula.
- Neutralization: Before disposal, treat the waste stream with 1M HCl. This protonates the pyrimidine nitrogen (forming the hydrochloride salt), which drastically reduces vapor pressure and skin permeability.
- Validation: Dip a pH strip into the waste container. It must read acidic (Red/Orange). If not, add more acid. This confirms the compound is in its safer salt form.

Emergency Response

- Eye Contact: Immediate irrigation for 15 minutes. The basic nature of the pyrimidine ring can cause corneal clouding if not treated.
- Skin Contact: Wash with soap and water.^{[1][4]} Do not use ethanol; it will increase absorption of the lipophilic benzyl group.
- Spill (Liquid): Absorb with vermiculite. Do not use sawdust (flammability risk).
- Spill (Solid): Wet sweep to avoid dust generation.

References

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- National Institute of Health (NIH). (2025). PubChem Compound Summary: 2-Benzylpyridine (Analog Read-Across).[Link](#)
- Sigma-Aldrich. (2025).^[1] Safety Data Sheet: 2-Benzylpyridine (Product 185701).[Link](#)
- Zhichkin, P., et al. (2002). "A General Procedure for the Synthesis of 2-Substituted Pyrimidine-5-Carboxylic Esters." *Synthesis*, 2002(6), 720-722. (Synthesis & Impurity Context).

- European Chemicals Agency (ECHA). (2023). C&L Inventory: Pyrimidine and Pyridine Derivatives. Helsinki: ECHA.[6]

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